Application Note: High-Purity Isolation of 2-Nitromesitylene via Steam Distillation[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Nitromesitylene*
CAS No.:	*603-71-4*
Cat. No.:	*B1583763*

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Executive Summary

The selective nitration of mesitylene (1,3,5-trimethylbenzene) predominantly yields **2-nitromesitylene** due to the symmetric activation of the aromatic ring. However, reaction conditions often generate side products, including unreacted mesitylene and higher-nitrated species such as dinitromesitylene.[1] Direct fractional distillation is hazardous due to the high boiling point of nitro-compounds (

) and the risk of thermal decomposition or explosion.

This protocol details the steam distillation method for purifying **2-nitromesitylene**. This technique leverages the immiscibility of the organic phase with water to lower the effective boiling point of the system to

, ensuring thermal stability while achieving high selectivity against non-volatile di-nitro impurities.

Thermodynamic Principles & Feasibility

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Steam distillation is not merely a transport mechanism; it is a thermodynamic separation governed by Dalton's Law of Partial Pressures applied to immiscible liquids.

The "Additivity" Principle

Unlike miscible liquids (e.g., ethanol/water) which follow Raoult's Law, immiscible liquids exert vapor pressure independently.[1][2][3] The total pressure (

) of the system is the sum of the individual vapor pressures: [1]

Boiling occurs when

equals atmospheric pressure (

).[1][4] Consequently, the mixture boils at a temperature lower than the boiling point of the most volatile component (water,

).[5]

Component Analysis

The efficacy of this protocol relies on the distinct physical properties of the reaction matrix:

| Component | Boiling Point (

C) | Melting Point (

C) | Steam Volatility |
|---|---|---|---|
| Mesitylene | 164 | -45 | High |
| 2-Nitromesitylene | 255 | 44 | Moderate |
| Dinitromesitylene | >300 (decomp) | 86 | Negligible |
| Tarry Residues | N/A | N/A | Non-volatile |

Scientific Rationale:

- Thermal Safety: **2-Nitromesitylene** boils at

  .[1] Distilling at this temperature increases the risk of rapid exothermic decomposition. Steam distillation allows isolation at

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.[1]

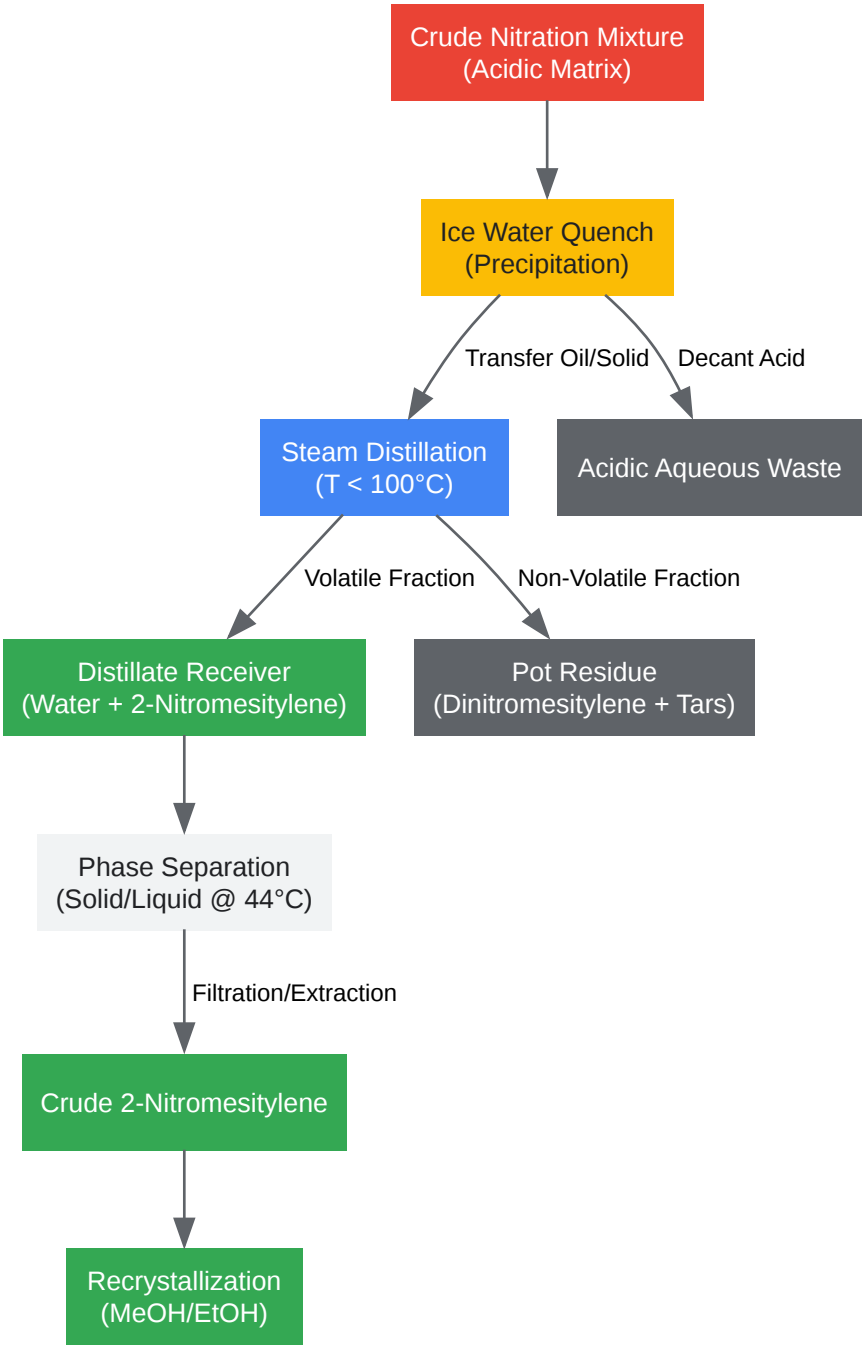
- Selectivity: Dinitromesitylene has a significantly higher molecular weight and polarity, rendering its vapor pressure negligible at

  .[1] It remains in the distillation flask (pot residue), while **2-nitromesitylene** co-distills with water.

Process Workflow (Visualization)

The following diagram illustrates the purification logic, highlighting the critical separation node at the steam distillation phase.

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Figure 1: Purification workflow for **2-Nitromesitylene**, isolating the mono-nitro species from the crude reaction matrix.[1][6]

Detailed Experimental Protocol

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Safety Warning: Nitro compounds are potential explosives and toxic.[1] Perform all operations in a fume hood. Wear nitrile gloves and safety glasses.

Phase 1: Preparation & Quenching

Context: This step prepares the crude material from the nitration of mesitylene (typically using

).

- Quench: Pour the reaction mixture slowly into a large excess of ice water (approx. 5:1 volume ratio relative to reactants) with vigorous stirring.
- Initial Separation: The product will separate as an oil or a low-melting solid.
  - If solid:[1][7][8] Decant the acidic water and wash the solid with cold water.
  - If oil:[1] Decant the aqueous layer.[9][10][11]
- Neutralization: Wash the crude organic material with 10% Sodium Hydroxide (NaOH) solution to remove residual acids and phenolic byproducts. Do not skip this step; acidic residues can catalyze decomposition during heating.[1]

Phase 2: Steam Distillation (The Core Purification)

Objective: Separate **2-nitromesitylene** from dinitro-impurities.[1]

Apparatus Setup:

- Steam Generator: A large flask boiling water or a plumbed steam line.
- Distillation Flask: 2-Neck or 3-Neck Round Bottom Flask (RBF) containing the crude organic material and a small amount of water.
- Condenser: Liebig or West condenser (water-cooled).[1]
- Receiver: Erlenmeyer flask.

Procedure:

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- Assembly: Connect the steam inlet tube to the distillation flask. Ensure the tube extends to the bottom of the flask to maximize contact between steam and the heavy organic oil.
- Heating: Begin passing steam through the mixture. Simultaneously heat the distillation flask gently with a heating mantle to prevent the flask from filling up with condensed steam (water buildup).
- Collection: Collect the distillate. The distillate will appear cloudy (milky emulsion) or contain distinct yellow oil droplets.
  - Critical Observation: **2-Nitromesitylene** has a melting point of 44°C.[1][7][8][11][12] If the cooling water is too cold, the product may crystallize inside the condenser, causing a blockage.
  - Mitigation: If crystallization occurs in the condenser, temporarily turn off the condenser water to allow the hot steam to melt the plug, then resume cooling.
- Endpoint: Continue distillation until the distillate runs clear and no oily drops are visible. This typically requires collecting 1.0 - 1.5 L of distillate for a 50g scale reaction [1].[1]

Phase 3: Isolation and Final Polish[1]

- Phase Separation:
  - Cool the distillate to

    . The **2-nitromesitylene** will solidify into distinct crystals or a heavy oil that crystallizes upon scratching/seeding.
  - Filter the solid or extract the oil with diethyl ether/dichloromethane.
- Drying: If extracted, dry the organic layer over anhydrous Magnesium Sulfate (

  ), filter, and evaporate the solvent.[1]
- Recrystallization (Self-Validating Step):
  - Dissolve the crude solid in a minimum amount of hot Ethanol or Methanol.

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- Allow to cool slowly to room temperature, then to

  .

- Validation: Pure **2-nitromesitylene** appears as pale yellow needles with a sharp melting point of 43–44°C [1][2].[1] If the MP is lower or the range is broad (

  ), repeat the recrystallization.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Condenser Clogging	Product MP is 44°C; cooling water is too cold.	Use warm water in the condenser or periodically stop coolant flow to melt the blockage.
Low Yield	Incomplete nitration or product lost in pot residue.[1]	Check pot residue by TLC. If product remains, increase steam flow rate or superheat the steam.
Impure Product (Low MP)	Contamination with dinitromesitylene.	The steam distillation was likely pushed too hard/too fast, carrying over heavier aerosols. Recrystallize from MeOH.
Emulsion Formation	Similar densities of oil/water.	Add Sodium Chloride (NaCl) to the distillate (salting out) to force phase separation.

References

- Powell, G.; Johnson, F. R. (1947).[1] "Nitromesitylene".[7][11][13][14][15][16] Organic Syntheses, 27, 53; Coll.[1] Vol. 3, 652.[1]

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 69051, **2-Nitromesitylene**.[1][13]

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- Vogel, A. I. (1989).[1] Vogel's Textbook of Practical Organic Chemistry (5th ed.). Longman Scientific & Technical. (General reference for steam distillation principles).

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Sources

- 1. lookchem.com [lookchem.com]
- 2. pharmacy180.com [pharmacy180.com]
- 3. Steam Distillation Made Simple: Principle, Process, Applications, and Advantages [vigreentech.com]
- 4. byjus.com [byjus.com]
- 5. grokipedia.com [grokipedia.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. 2-NITROMESITYLENE CAS#: 603-71-4 [m.chemicalbook.com]
- 8. 2-NITROMESITYLENE | 603-71-4 [chemicalbook.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. biosynth.com [biosynth.com]
- 13. 2-Nitromesitylene | C9H11NO2 | CID 69051 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Organic Syntheses Procedure [orgsyn.org]
- 15. 2,4-Dinitromesitylene | 608-50-4 | Benchchem [benchchem.com]
- 16. RU1825357C - Method for producing nitromesitylene - Google Patents [patents.google.com]
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